

Technical Guide: 2,4-Dimethyl-3-aminobenzoic Acid

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Compound of Interest

Compound Name: *3-Amino-2,4-dimethylbenzoic acid*

CAS No.: 64289-45-8

Cat. No.: B3037854

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Safety, Stability, and Handling in Pharmaceutical R&D

Executive Summary

2,4-Dimethyl-3-aminobenzoic acid (IUPAC: **3-Amino-2,4-dimethylbenzoic acid**) is a specialized aniline-derived building block used primarily in the synthesis of heterocyclic pharmaceutical intermediates, including quinolone antibacterials and kinase inhibitors.

While structurally related to benzoic acid, the presence of the electron-rich amino group at the 3-position, flanked by methyl groups at 2 and 4, introduces specific stability challenges (oxidation sensitivity) and toxicological risks (potential mutagenicity associated with xylidine substructures). This guide outlines the protocols required to handle this compound with the rigor demanded by GLP/GMP environments.

Physicochemical Characterization & Implications

Understanding the physical properties is the first line of defense against exposure and experimental failure.

Property	Value / Characteristic	Operational Implication
CAS Number	64289-45-8	Use for inventory tracking and regulatory filings.
Molecular Formula	C ₉ H ₁₁ NO ₂	MW: 165.19 g/mol .[1][2]
Appearance	Off-white to beige powder	Darkening indicates oxidation (formation of azo/nitro species).
Solubility	DMSO, Methanol, Dilute Base	Poor water solubility at neutral pH; dissolves readily in 1M NaOH.
pKa (Calc.)	~3.8 (COOH), ~4.5 (NH ₂ conjugate)	Zwitterionic character in weak acid; extractable into organics at pH 4–5.
LogP	~1.5	Moderate lipophilicity; penetrates skin barriers.

Structural Reactivity Analysis

The 3-amino group is sterically crowded by the ortho-methyl group (C2) and para-methyl group (C4).

- **Nucleophilicity:** Slightly reduced compared to unsubstituted aniline due to steric hindrance, requiring stronger electrophiles or catalysts for amide coupling.
- **Oxidation Potential:** High. The electron-donating methyl groups activate the ring, making the amine susceptible to air oxidation, leading to colored impurities (quinoid imines).

Hazard Identification & Toxicology

GHS Classification (derived from aniline/xylylidine analogs):

- Signal Word: WARNING
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).

- Skin/Eye Irritation: Category 2/2A (Causes serious irritation).
- CMR Potential: Suspected Mutagen/Carcinogen (Category 2). Note: While specific data for this isomer may be limited, structural analogs (2,4-xylydine) are established carcinogens. Treat with "Genotoxic Precaution" protocols.

Toxicological Mechanism

- Metabolic Activation: The amino group can undergo N-hydroxylation by cytochrome P450 enzymes. The resulting N-hydroxy metabolite can form DNA adducts, posing a genotoxic risk.
- Acute Effects: Absorption through skin or inhalation of dust can cause methemoglobinemia (cyanosis), though the carboxylic acid moiety likely aids rapid renal clearance compared to non-acidic xylydines.

Safe Handling & Exposure Control Protocols

This workflow ensures containment of the solid and prevention of cross-contamination.

Engineering Controls

- Primary: Weighing must be performed inside a Chemical Fume Hood or Powder Containment Enclosure.
- Secondary: Use of antistatic weighing boats to prevent dust scattering (electrostatic buildup is common with dry amino-benzoic acids).

Personal Protective Equipment (PPE)

- Respiratory: N95 (minimum) or P100 respirator if handling >10g outside a hood.
- Dermal: Double nitrile gloves (0.11 mm min. thickness). Change immediately upon contamination.
- Ocular: Chemical safety goggles.

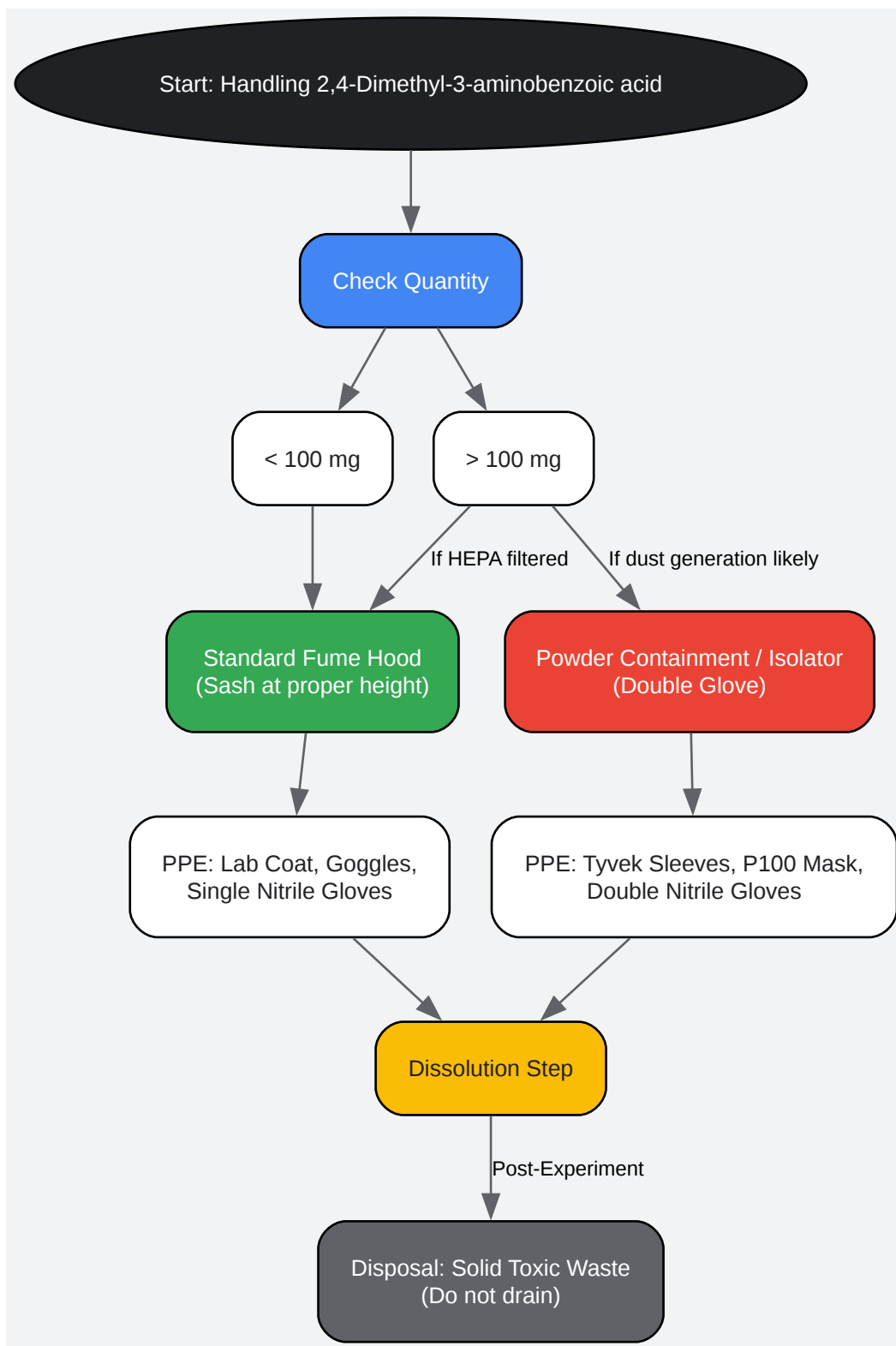
Protocol: Safe Weighing & Solubilization

- Preparation: Place the receiving vessel (flask/vial) inside the hood.
- Weighing: Transfer solid using a disposable spatula. Do not return excess to the stock bottle to prevent oxidative contamination.
- Dissolution:
 - Preferred: Add DMSO or DMF directly to the solid.
 - Alternative: If aqueous conditions are needed, suspend in water and add 1.0 eq of NaOH dropwise. The solid will dissolve as the sodium salt forms.
- Cleanup: Wipe balance area with a methanol-dampened tissue (solubilizes the organic residue better than water).

Visualized Workflows

Figure 1: Safe Handling Decision Tree

This logic flow dictates the handling requirements based on the quantity and state of the reagent.

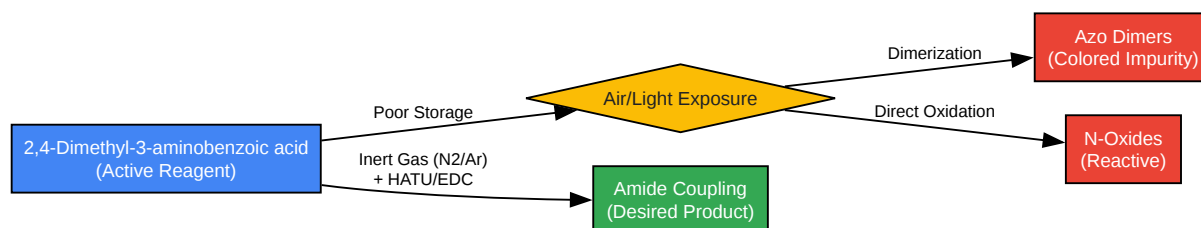


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Caption: Decision matrix for selecting engineering controls and PPE based on scale of operation.

Figure 2: Degradation & Reactivity Pathway

Understanding the chemical fate of the molecule helps in troubleshooting low yields or impurity profiles.



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Caption: Pathways showing the desired reaction vs. oxidative degradation risks upon exposure to air/light.

Emergency Response & Stability

Storage Conditions

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Store under Argon or Nitrogen. The amino group is sensitive to atmospheric oxygen over long periods.
- Container: Amber glass vial (protect from light).

Spill Management

- Evacuate: Clear the immediate area of personnel.
- PPE: Don P100 respirator and double gloves.
- Neutralization: Does not require chemical neutralization, but dampening with water prevents dust.

- Cleanup: Cover spill with wet paper towels to suppress dust. Scoop into a hazardous waste bag. Clean surface with soap and water (alkaline detergent is effective).

Fire Fighting

- Media: Water spray, Dry chemical, CO₂.
- Combustion Products: Emits toxic fumes of Nitrogen Oxides (NO_x) and Carbon Monoxide. Firefighters must wear SCBA.

Regulatory & Transport

- Transport (IATA/DOT): Not typically regulated as a Dangerous Good for transport in small quantities, but often shipped as "Chemical solid, n.o.s." if high purity/toxicity is suspected.
- TSCA (USA): Often listed for R&D use only (TSCA exemption).
- REACH (EU): Pre-registration may be required for imports >1 ton/year.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2762777 (Isomer Analog). Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). C&L Inventory: Benzoic acid, amino-, dimethyl-derivatives. Retrieved from [\[Link\]](#)
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Sources

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- [3. organicchemistrydata.org \[organicchemistrydata.org\]](#)
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